

Evaluating the Specificity of TM5275 Sodium in Cell-Based Assays: A Comparative Guide

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Compound of Interest		
Compound Name:	TM5275 sodium	
Cat. No.:	B10764139	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of **TM5275 sodium**, a small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1), with other relevant alternatives. The information presented herein is supported by experimental data to aid researchers in selecting the most appropriate tool for their specific cell-based assays.

Introduction to TM5275 Sodium and PAI-1 Inhibition

TM5275 sodium is an orally bioavailable small molecule that selectively inhibits Plasminogen Activator Inhibitor-1 (PAI-1)[1]. PAI-1 is a serine protease inhibitor (serpin) that plays a crucial role in regulating fibrinolysis, the process of breaking down blood clots. It is the primary inhibitor of tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA). By inhibiting PAI-1, compounds like TM5275 can enhance fibrinolysis, making them promising therapeutic agents for thrombotic diseases. Beyond its role in thrombosis, PAI-1 is implicated in a variety of other pathological processes, including fibrosis, cancer, and metabolic diseases, broadening the potential applications of its inhibitors. The specificity of a PAI-1 inhibitor is a critical parameter, as off-target effects on other serine proteases could lead to unintended physiological consequences.

Performance Comparison of PAI-1 Inhibitors

This section provides a comparative overview of **TM5275 sodium** and two other well-characterized PAI-1 inhibitors, TM5441 and Tiplaxtinin (PAI-039). The data is summarized for



easy comparison of their potency against their primary target, PAI-1.



Inhibitor	Target	IC50 (μM)	Notes on Specificity
TM5275 sodium	PAI-1	6.95[1]	Reported to be a selective PAI-1 inhibitor and does not interfere with other serpin/serine protease systems at concentrations up to 100 μM[1]. A related compound, TM5007, showed no inhibitory activity against α1-antitrypsin/trypsin and α2-antiplasmin/plasmin systems at concentrations approximately 10-fold higher than its PAI-1 IC50.
TM5441	PAI-1	9.7 - 60.3 (cell-based) [2]	Described as specifically inhibiting PAI-1 with no inhibitory effect observed on other serine proteases such as anti-thrombin III and α2-antiplasmin.
Tiplaxtinin (PAI-039)	PAI-1	2.7[3]	Characterized as a selective PAI-1 inhibitor. Found to be inactive against tPA and α1-antitrypsin, as well as in a broad panel of 40 other







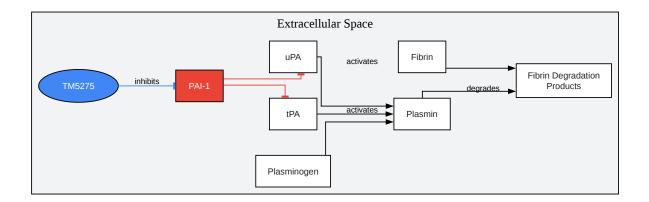
enzymatic and endocrine targets.
However, in a tPA capture assay, it did not achieve 50% inhibition of PAI-1 activity at concentrations up to 1 mM.

Note: A direct, side-by-side quantitative comparison of the inhibitory activity of these compounds against a broad panel of serine proteases is not readily available in the public literature. The provided notes on specificity are based on qualitative statements from various sources. For a definitive assessment of specificity, a head-to-head screening against a panel of relevant proteases (e.g., tPA, uPA, thrombin, trypsin, chymotrypsin, elastase) under identical assay conditions is recommended.

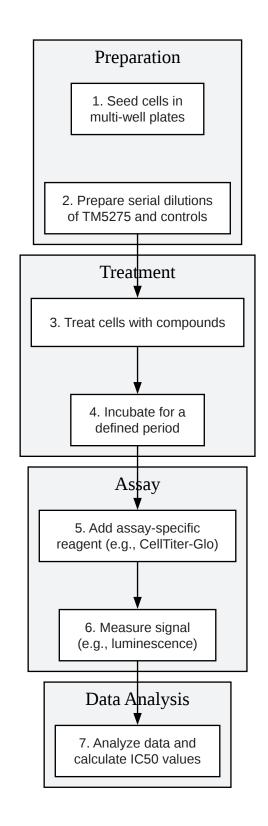
Signaling Pathways and Experimental Workflows

To visually represent the biological context and experimental design, the following diagrams are provided.









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References

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